

# Application Notes and Protocols for the Extraction and Purification of $\delta$ -Viniferin

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## Compound of Interest

Compound Name: *delta-viniferin*

Cat. No.: *B1206123*

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## Introduction

**Delta-viniferin** ( $\delta$ -viniferin) is a resveratrol dehydrodimer, a stilbenoid found in various parts of the grapevine (*Vitis vinifera*), particularly in stressed leaves, canes, and stems[1][2]. As an isomer of the more commonly studied  $\epsilon$ -viniferin,  $\delta$ -viniferin has garnered significant interest for its potent biological activities, including antioxidant, anti-inflammatory, and anticancer properties.[3] This document provides detailed application notes and protocols for the extraction and purification of  $\delta$ -viniferin, intended for use by researchers, scientists, and professionals in drug development.

## Data Presentation: Quantitative Analysis of Extraction Methods

The yield of stilbenoids, including  $\delta$ -viniferin, from grapevine canes is highly dependent on the extraction method and solvent system employed. The following table summarizes quantitative data from various studies to facilitate comparison.

Extraction Method	Plant Material	Solvent System	Temperature (°C)	Time	Compound	Yield (µg/g dry weight)	Reference
Accelerated Solvent Extraction (ASE)	Vitis vinifera cv. Cabernet Moravia cane powder	Methanol	Not Specified	Not Specified	Total Stilbenes	8500 ± 1100	[4]
Accelerated Solvent Extraction (ASE)	Vitis vinifera cv. Cabernet Moravia cane powder	Methanol	Not Specified	Not Specified	trans-ε-viniferin	2260 ± 90	[4]
Extraction at Elevated Temperature	Vitis vinifera cv. Cabernet Moravia cane powder	Methanol	50	165 min	trans-ε-viniferin	~2100	[4][5]
Fluidized-bed Extraction	Vitis vinifera cv. Cabernet Moravia cane powder	Methanol	Not Specified	Not Specified	r2-viniferin	~500	[4]

Ultrasound-Assisted Extraction (UAE)	Vitis vinifera canes	60% Ethanol in water	75	10 min	Total Stilbenes	Not specified, but optimized	[6]
Ultrasound-Assisted NADES Extraction	Vitis vinifera canes	Choline chloride/1,2-propanediol	Not Specified	4.5 min	trans- $\epsilon$ -viniferin	3010 $\pm$ 130	[7]
Pressurized Liquid Extraction	Vitis vinifera cv. Pinot Noir milled canes	Water with 25% Ethanol	95	Not Specified	trans- $\epsilon$ -viniferin	1650	[8]
Maceration	Young spring grapevine canes (dried at room temp.)	100% Methanol	50	165 min	trans- $\delta$ -viniferin	~400-1200 (variety dependent)	[5]

## Experimental Protocols

### Protocol 1: Ultrasound-Assisted Extraction (UAE) of $\delta$ -Viniferin from Grapevine Canes

This protocol is optimized for the rapid extraction of stilbenes, including  $\delta$ -viniferin, from grapevine canes.

Materials:

- Dried grapevine canes (oven-dried at 40°C or freeze-dried)
- Milling apparatus
- Ultrasonic homogenizer (e.g., UP200S, 200W, 24kHz)
- Extraction solvent: 60% Ethanol in deionized water (v/v)
- Centrifuge
- Filtration apparatus (e.g., 0.45 µm syringe filter)
- Rotary evaporator

#### Procedure:

- Sample Preparation: Grind the dried grapevine canes to a fine powder (particle size < 0.5 mm).
- Extraction:
  - Weigh 1 gram of the powdered grape cane material and place it in a 50 mL falcon tube.
  - Add 40 mL of the 60% ethanol extraction solvent (sample-to-solvent ratio of 1:40 w/v).
  - Immerse the ultrasonic probe into the mixture.
  - Apply ultrasound at 200W and 24kHz for 10 minutes at a controlled temperature of 75°C.
- Solid-Liquid Separation:
  - Centrifuge the mixture at 4000 rpm for 15 minutes to pellet the solid material.
  - Decant the supernatant.
- Filtration: Filter the supernatant through a 0.45 µm syringe filter to remove any remaining particulate matter.

- **Solvent Evaporation:** Concentrate the filtered extract using a rotary evaporator at a temperature below 40°C to obtain the crude extract rich in  $\delta$ -viniferin.
- **Storage:** Store the crude extract at -20°C until further purification.

## Protocol 2: Purification of $\delta$ -Viniferin using Counter-Current Chromatography (CCC)

This protocol describes the purification of  $\delta$ -viniferin from a crude grapevine extract using Counter-Current Chromatography (CCC).

### Materials:

- Crude grapevine extract containing  $\delta$ -viniferin
- High-Performance Counter-Current Chromatograph (HPCCC)
- Solvent system: n-hexane/ethyl acetate/methanol/water (HEMWat) in a 2:5:4:5 (v/v/v/v) ratio
- HPLC system for purity analysis
- Lyophilizer

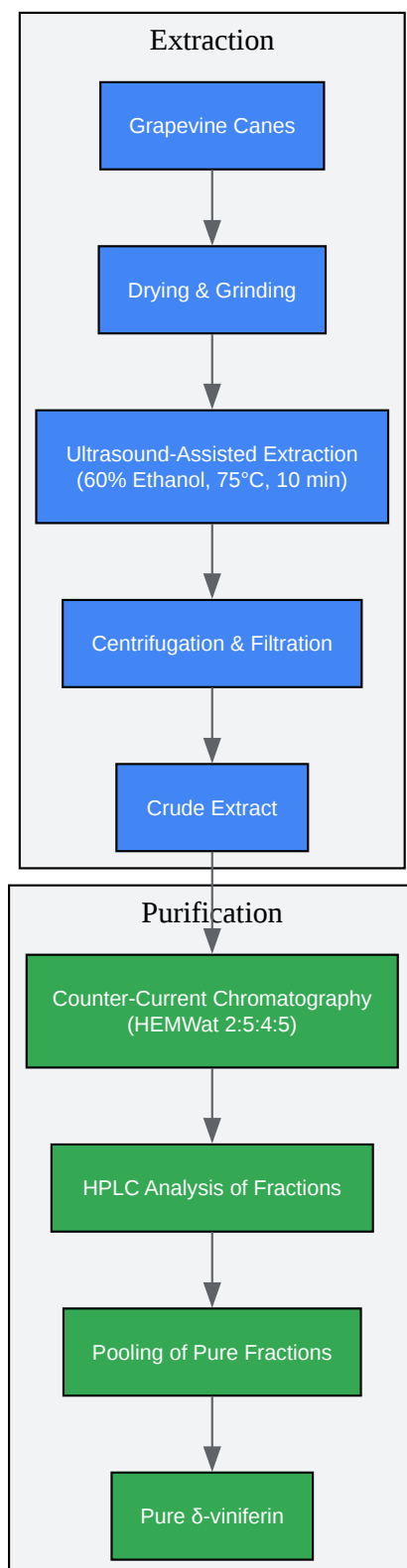
### Procedure:

- **Solvent System Preparation:**
  - Prepare the two-phase solvent system by mixing n-hexane, ethyl acetate, methanol, and water in a 2:5:4:5 volume ratio in a separatory funnel.
  - Shake the mixture vigorously and allow the two phases to separate.
  - Degas both the upper (stationary) and lower (mobile) phases before use.
- **CCC Instrument Preparation:**
  - Fill the CCC coil with the stationary phase (upper phase of the HEMWat system).

- Set the rotational speed of the centrifuge (e.g., 800-1000 rpm).
- Sample Injection:
  - Dissolve a known amount of the crude extract in a small volume of the mobile phase (lower phase).
  - Inject the sample into the CCC system.
- Elution and Fraction Collection:
  - Pump the mobile phase through the coil at a constant flow rate (e.g., 2-3 mL/min).
  - Collect fractions of the eluent at regular intervals.
- Monitoring and Analysis:
  - Monitor the separation process using a UV detector at a wavelength of 324 nm.
  - Analyze the collected fractions for the presence and purity of  $\delta$ -viniferin using an analytical HPLC system.
- Pooling and Drying:
  - Pool the fractions containing pure  $\delta$ -viniferin.
  - Remove the solvent from the pooled fractions using a rotary evaporator.
  - Lyophilize the remaining aqueous solution to obtain pure  $\delta$ -viniferin as a solid.
- Purity Confirmation: Confirm the purity of the isolated  $\delta$ -viniferin using HPLC and its structure by NMR and mass spectrometry.

## Mandatory Visualizations

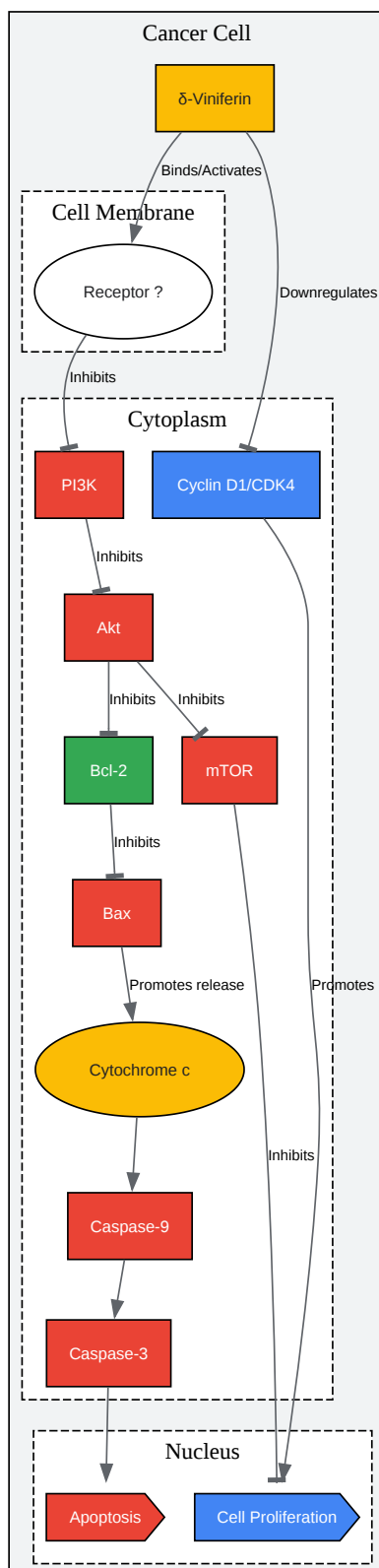
## Experimental Workflow



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Caption: Workflow for  $\delta$ -viniferin extraction and purification.

## Signaling Pathway of $\delta$ -Viniferin in Cancer Cells



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Caption:  $\delta$ -Viniferin induced apoptosis signaling pathway.

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